

Application Notes and Protocols for C188 Stock Solution Preparation and Use

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Compound of Interest

Compound Name: C188

Cat. No.: B1668180

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These application notes provide a comprehensive guide for the preparation and use of **C188**, a potent small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3). The following protocols and data are intended to ensure accurate and reproducible experimental outcomes.

Introduction to C188

C188 is a cell-permeable compound that selectively targets the SH2 domain of STAT3, thereby inhibiting its phosphorylation, dimerization, and subsequent nuclear translocation.^{[1][2]} This blockade of STAT3 signaling leads to the downregulation of target gene expression involved in cell proliferation, survival, and angiogenesis, making **C188** a valuable tool for studying STAT3-dependent cellular processes and a potential therapeutic agent in diseases characterized by aberrant STAT3 activation, such as cancer.^{[3][4]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **C188**, including its molecular properties and solubility in common laboratory solvents.

Parameter	Value	Source
Molecular Weight	471.5 g/mol	[5]
Solubility in DMSO	≥ 62 mg/mL (131.49 mM)	[4]
100 mg/mL		
10 mg/mL	[5]	
Solubility in DMF	10 mg/mL	[5]
Storage of Stock Solution	-20°C for up to 1 month	[1]
-80°C for up to 6 months	[1]	
Storage of Powder	2-8°C	
STAT3 Binding Affinity (Kd)	4.7 nM	[3][4]

Experimental Protocols

Preparation of C188 Stock Solution

This protocol describes the preparation of a 10 mM **C188** stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- **C188** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **C188**:

- To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 471.5 \text{ g/mol} = 4.715 \text{ mg}$
- Weighing **C188**:
 - Carefully weigh out 4.715 mg of **C188** powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **C188** powder.
- Mixing:
 - Vortex the solution thoroughly until the **C188** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#) Protect from light.

Cell Culture Treatment with C188

This protocol provides a general guideline for treating cultured cells with **C188** to inhibit STAT3 signaling. The optimal concentration and treatment time should be determined empirically for each cell line and experimental condition.

Materials:

- Cultured cells with active STAT3 signaling
- Complete cell culture medium

- **C188** stock solution (10 mM in DMSO)

- Phosphate-buffered saline (PBS)

- Cell culture plates or flasks

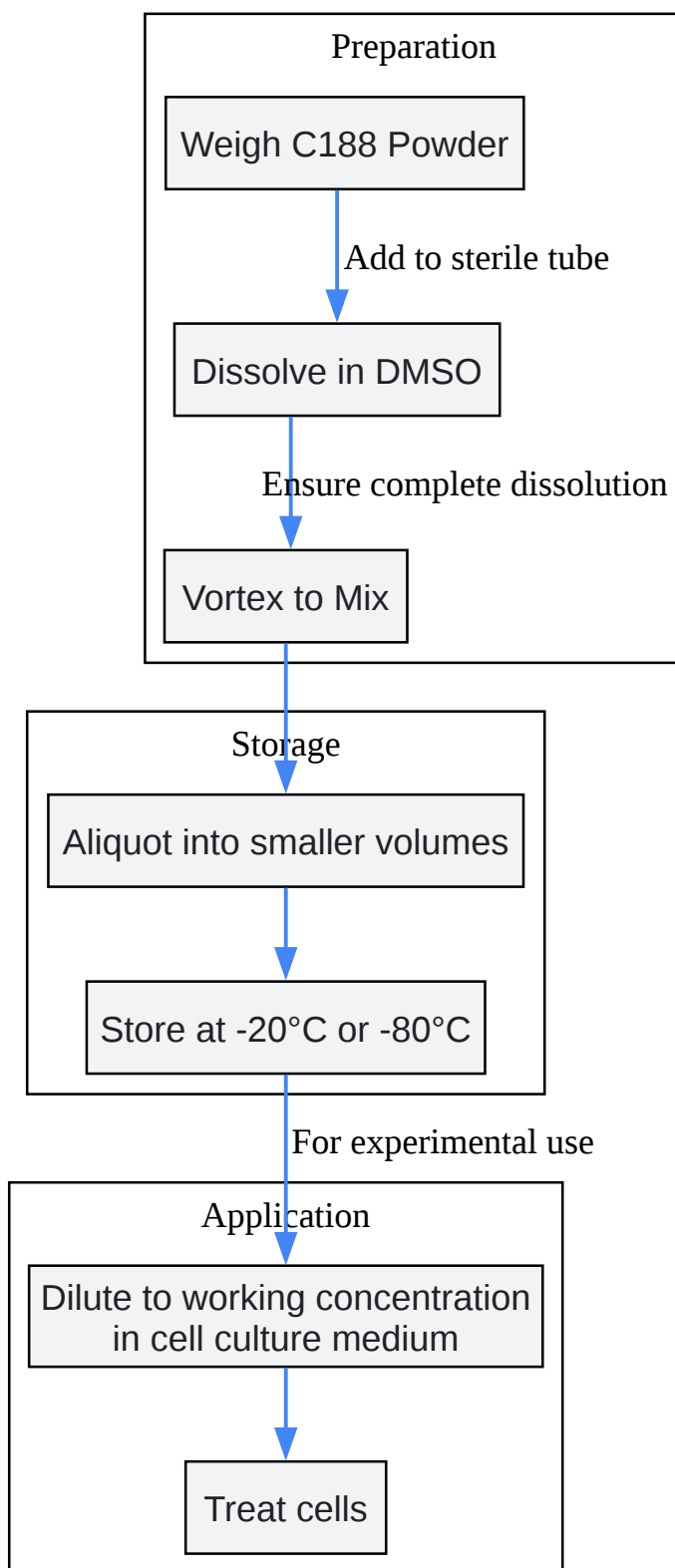
Procedure:

- Cell Seeding:
 - Seed cells into appropriate culture vessels and allow them to adhere and reach the desired confluency (typically 50-70%).
- Preparation of Working Solution:
 - Thaw an aliquot of the 10 mM **C188** stock solution at room temperature.
 - Prepare a series of dilutions of the **C188** stock solution in complete cell culture medium to achieve the desired final concentrations. The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Example for a 10 μM final concentration: Add 1 μL of 10 mM **C188** stock solution to 1 mL of cell culture medium.
- Cell Treatment:
 - Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **C188**.
 - Include a vehicle control (medium with the same concentration of DMSO used for the highest **C188** concentration) in your experiment.
- Incubation:
 - Incubate the cells for the desired period (e.g., 24-48 hours), depending on the specific assay.
- Downstream Analysis:

- Following treatment, cells can be harvested for various downstream analyses, such as Western blotting for phosphorylated STAT3 (p-STAT3), cell viability assays (e.g., MTT, Annexin V), or gene expression analysis.

Visualizations

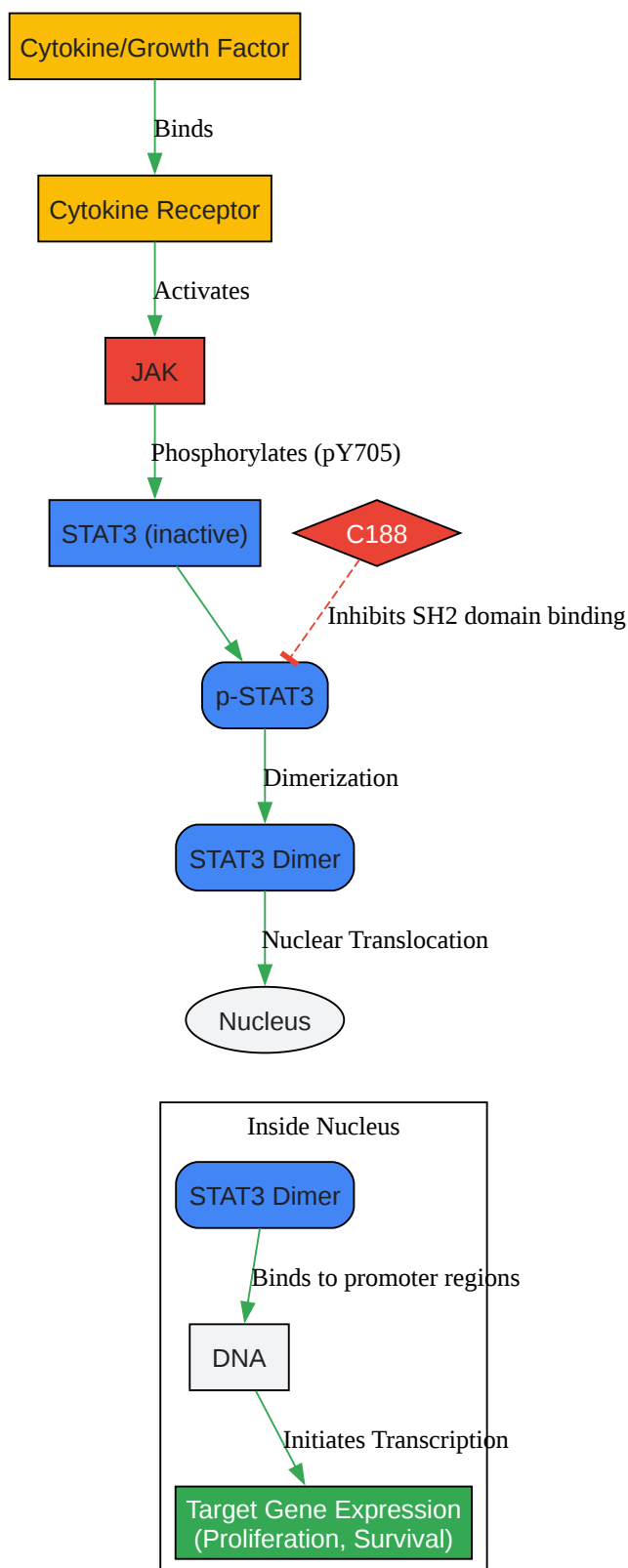
C188 Stock Solution Preparation Workflow



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Caption: Workflow for **C188** stock solution preparation and use.

C188 Mechanism of Action on the STAT3 Signaling Pathway



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Caption: **C188** inhibits the STAT3 signaling pathway.

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